

Environmental Fate and Biodegradation of 1,6-Hexanediol: A Technical Guide

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Compound of Interest

Compound Name: 1,6-Hexanediol

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Introduction

1,6-Hexanediol, a versatile linear diol, serves as a crucial building block in the synthesis of a wide array of polymers, including polyesters and polyurethanes.[1][2] Its incorporation into these materials imparts flexibility and durability.[1][2] Beyond polymer chemistry, **1,6-hexanediol** finds applications in the production of acrylics, adhesives, and coatings.[1][2] Given its widespread industrial use, a thorough understanding of its environmental fate and biodegradability is paramount for assessing its ecological impact and ensuring responsible stewardship. This technical guide provides a comprehensive overview of the environmental behavior of **1,6-hexanediol**, with a focus on its biodegradation pathways and the methodologies used to assess its persistence.

Physicochemical Properties

The environmental distribution and behavior of a chemical are largely dictated by its physical and chemical properties. **1,6-Hexanediol** is a white, waxy, hygroscopic solid at room temperature.[3] Key physicochemical data are summarized in Table 1. Its high water solubility and low octanol-water partition coefficient ($\log K_{ow}$) suggest a low potential for bioaccumulation and a preference for the aqueous environmental compartment.[4]

Property	Value	Reference
Molecular Formula	C ₆ H ₁₄ O ₂	[5]
Molecular Weight	118.17 g/mol	[2]
Melting Point	40 - 43 °C	[6]
Boiling Point	250 °C	[3]
Water Solubility	Miscible	[4]
log K _{ow} (Octanol-Water Partition Coefficient)	-0.11	[7]
Vapor Pressure	0.000666 hPa at 25 °C	[8]
Henry's Law Constant	2.2 x 10 ⁻¹⁰ atm-m ³ /mol (estimated)	[7]

Table 1: Physicochemical Properties of **1,6-Hexanediol**

Environmental Fate

Due to its high water solubility and low vapor pressure, **1,6-hexanediol** released into the environment is expected to partition primarily to the water compartment. Volatilization from water and soil surfaces is not anticipated to be a significant fate process. In the atmosphere, it is susceptible to degradation by photochemically produced hydroxyl radicals, with an estimated half-life of 28 hours.[7]

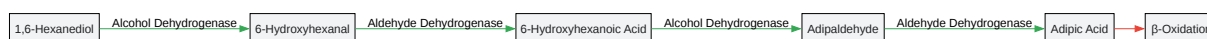
The key process governing the environmental fate of **1,6-hexanediol** is biodegradation.[4] It is classified as "readily biodegradable," indicating that it is rapidly and extensively broken down by microorganisms in aquatic environments.[4][9]

Biodegradation

Aerobic Biodegradation

Under aerobic conditions, **1,6-hexanediol** undergoes rapid and extensive mineralization. Studies following OECD guidelines have demonstrated high levels of biodegradation, with one study showing 95% degradation over a 28-day period.[9] The aerobic biodegradation pathway

of **1,6-hexanediol** is believed to proceed through a series of oxidation steps. The primary alcohol groups are sequentially oxidized to aldehydes and then to carboxylic acids. This process culminates in the formation of adipic acid, a dicarboxylic acid that can be further metabolized by microorganisms through the β -oxidation pathway.



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Caption: Aerobic biodegradation pathway of **1,6-hexanediol**.

Anaerobic Biodegradation

While less studied than its aerobic counterpart, the anaerobic biodegradation of short-chain diols is known to occur. In the absence of oxygen, microorganisms utilize alternative electron acceptors such as nitrate, sulfate, or carbon dioxide. The anaerobic degradation of diols often initiates with a dehydration reaction, catalyzed by a diol dehydratase, to form an aldehyde. This aldehyde can then be fermented to various end products, including short-chain fatty acids, alcohols, and gases like methane and carbon dioxide. A plausible anaerobic pathway for **1,6-hexanediol** is proposed below, based on established mechanisms for other simple diols.



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Caption: Plausible anaerobic biodegradation pathway of **1,6-hexanediol**.

Ecotoxicity

Consistent with its rapid biodegradation and low potential for bioaccumulation, **1,6-hexanediol** exhibits low toxicity to aquatic organisms.[4][9] A summary of available ecotoxicity data is presented in Table 2.

Organism	Test Type	Endpoint	Value (mg/L)	Exposure Duration	Reference
Fish (Leuciscus idus)	Acute	LC50	4,640 - 10,000	96 hours	[9]
Invertebrate (Daphnia magna)	Acute	EC50	> 500	48 hours	[9]
Algae (Scenedesmus capricornutum)	Growth Inhibition	EC50	5,940	72 hours	[9]
Bacteria (Pseudomonas putida)	Growth Inhibition	IC50	> 10,000	17 hours	[9]

Table 2: Ecotoxicity of **1,6-Hexanediol**

Experimental Protocols: Ready Biodegradability Testing

The ready biodegradability of **1,6-hexanediol** is typically assessed using standardized test methods, such as those described in the OECD Guidelines for the Testing of Chemicals. The OECD 301 series of tests are commonly employed for this purpose.[\[10\]](#) A frequently used method is the OECD 301F Manometric Respirometry Test.

OECD 301F: Manometric Respirometry Test

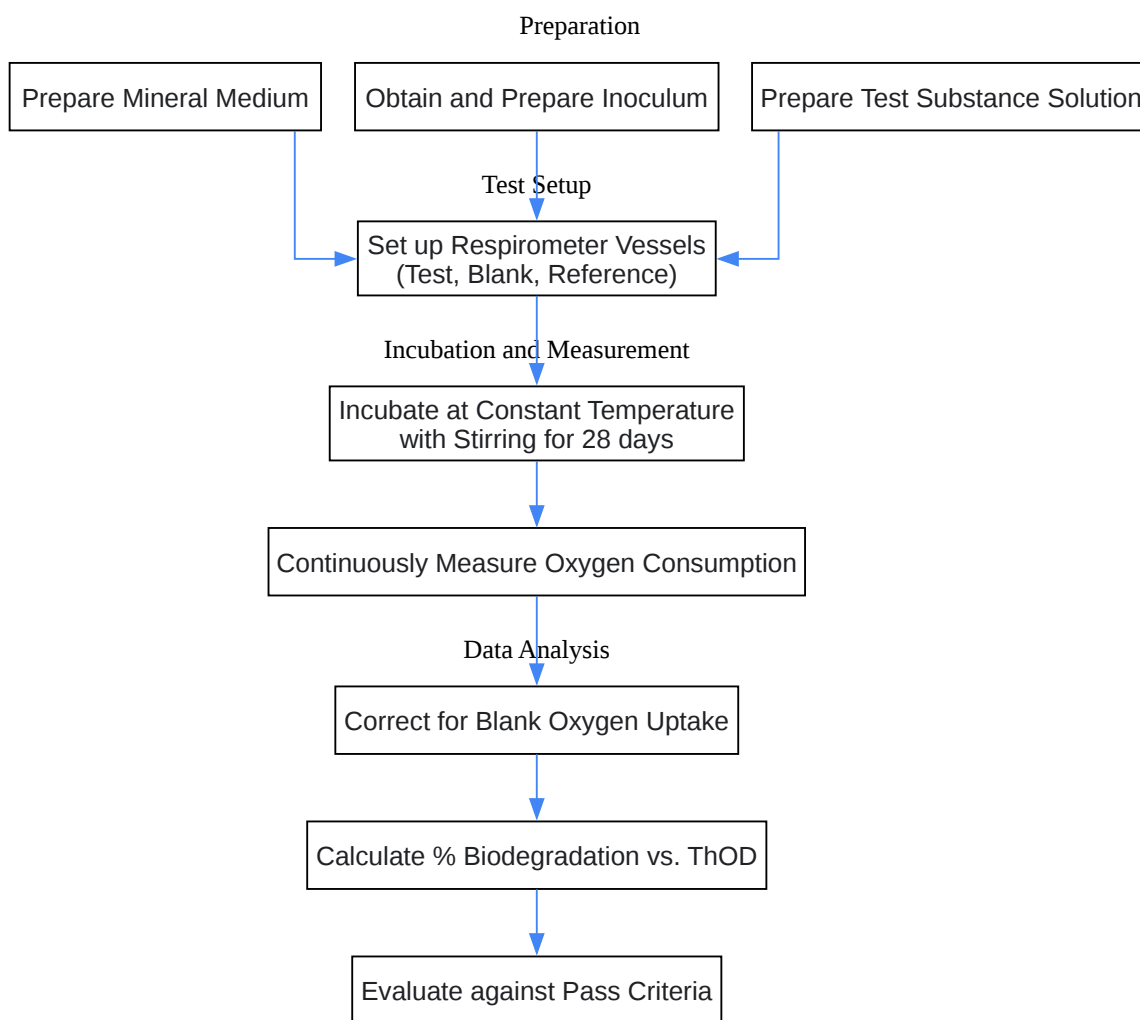
Principle: This method determines the biodegradability of a substance by measuring the amount of oxygen consumed by microorganisms in a closed respirometer over a 28-day period. [\[1\]](#)[\[11\]](#) The oxygen uptake is compared to the theoretical oxygen demand (ThOD) of the test substance to calculate the percentage of biodegradation.

Methodology:

- **Preparation of Test Medium:** A mineral medium containing essential inorganic salts is prepared and inoculated with a mixed population of microorganisms, typically from the effluent of a wastewater treatment plant.
- **Test and Control Vessels:** The test substance is added to the inoculated mineral medium in sealed vessels. Control vessels containing only the inoculum (blank) and vessels with a readily biodegradable reference substance (e.g., sodium benzoate) are also prepared.
- **Incubation:** The vessels are incubated at a constant temperature (typically 20-25°C) in the dark with continuous stirring.
- **Measurement of Oxygen Consumption:** The consumption of oxygen is measured over time using a manometer or an electronic pressure sensor. As microorganisms degrade the test substance, they consume oxygen, leading to a pressure drop in the headspace of the respirometer.
- **Data Analysis:** The cumulative oxygen consumption in the test vessels is corrected for the oxygen consumption in the blank controls. The percentage of biodegradation is calculated as:

$$\% \text{ Biodegradation} = (\text{Corrected Oxygen Consumption} / \text{ThOD}) \times 100$$

Pass Criteria: A substance is considered "readily biodegradable" if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test period.[\[10\]](#)



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Caption: Experimental workflow for the OECD 301F Manometric Respirometry Test.

Conclusion

1,6-Hexanediol is a readily biodegradable substance with a low potential for bioaccumulation and low ecotoxicity. Its primary environmental fate is rapid mineralization in aquatic and terrestrial environments through microbial activity. Standardized test methods, such as the OECD 301F test, provide a robust framework for assessing its biodegradability. The information presented in this guide supports the conclusion that **1,6-hexanediol** poses a low risk to the environment when handled and disposed of responsibly. This favorable environmental profile, coupled with its versatile chemical properties, positions **1,6-hexanediol** as a sustainable choice in a variety of industrial applications.

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